

Mechanical strength of SikaBiresin TD-165 compared to other epoxy systems

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Compound of Interest

Compound Name: TD-165

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A Comparative Guide to the Mechanical Strength of SikaBiresin® **TD-165** and Other Epoxy Systems

For researchers, scientists, and professionals in drug development, the selection of appropriate materials is paramount. This guide provides a comparative analysis of the mechanical strength of SikaBiresin® **TD-165** against other commercially available epoxy resin systems commonly used in applications requiring high clarity and aesthetic appeal, such as in the creation of artistic and decorative pieces, jewelry, and bespoke furniture. The following data has been compiled from publicly available technical datasheets. It is important to note that direct comparison of mechanical properties can be challenging due to variations in testing methodologies. For the most accurate comparison, data should be referenced against standardized testing protocols such as those provided by ISO and ASTM.

Quantitative Data Summary

The mechanical properties of SikaBiresin® **TD-165**, when used with SikaBiresin® TD150 resin, are presented below alongside those of other clear epoxy casting systems. The data is categorized by key mechanical strength indicators.

Epoxy System	Flexural Modulus (MPa)	Tensile Strength (MPa)	Elongation at Max Strength (%)	Shore D Hardness	Testing Standard(s) Cited
SikaBiresin® TD150 / TD-165	1600	Not Specified	5	81	ISO 178, ISO 527, ISO 868
Eli-Chem Deep Cast (CER)	Not Specified	66	Not Specified	95	Not Specified
Resoltech WWA / WWB4 (Rigid)	2170	31.0	2.8	Not Specified	ISO 527-2
ArtResin™	3100	55	7	78	ASTM D2240

Note: "Not Specified" indicates that the information was not available in the reviewed technical datasheets. The absence of specified testing standards for some products makes direct comparisons of values potentially unreliable.

Experimental Protocols

To ensure a comprehensive understanding of the data presented, the following are detailed summaries of the standardized experimental protocols cited for the mechanical testing of plastics and epoxy resins.

ISO 527: Determination of Tensile Properties of Plastics

This standard specifies the method for determining the tensile properties of plastics under defined conditions.

- **Specimen Preparation:** Test specimens are prepared in a "dumbbell" shape with specified dimensions. They can be produced by molding or machining from sheets of the cured epoxy

resin. The surface of the specimen must be free of visible flaws, scratches, or other imperfections.

- Apparatus: A universal testing machine equipped with a load cell to measure the applied force and an extensometer to measure the elongation of the specimen is used.
- Procedure:
 - The thickness and width of the central part of the specimen are measured.
 - The specimen is mounted in the grips of the testing machine.
 - The extensometer is attached to the specimen.
 - A tensile load is applied at a constant speed until the specimen fractures. The standard specifies different testing speeds depending on the material and the property being measured.
- Data Analysis: The tensile strength is calculated as the maximum force applied divided by the initial cross-sectional area of the specimen. The elongation at break is the percentage increase in length of the specimen at the point of fracture.

ISO 178: Determination of Flexural Properties of Plastics

This standard is used to determine the flexural strength and flexural modulus of rigid and semi-rigid plastics.

- Specimen Preparation: Rectangular specimens of specified dimensions are prepared from the cured epoxy resin.
- Apparatus: A universal testing machine is used in a three-point bending configuration. This consists of two supports and a central loading edge.
- Procedure:
 - The width and thickness of the specimen are measured.
 - The specimen is placed on the two supports.

- A force is applied to the center of the specimen at a constant rate of crosshead movement until the specimen breaks or until a specified deflection is reached.
- Data Analysis: The flexural strength is calculated from the load at fracture, and the flexural modulus is determined from the slope of the initial portion of the stress-strain curve.

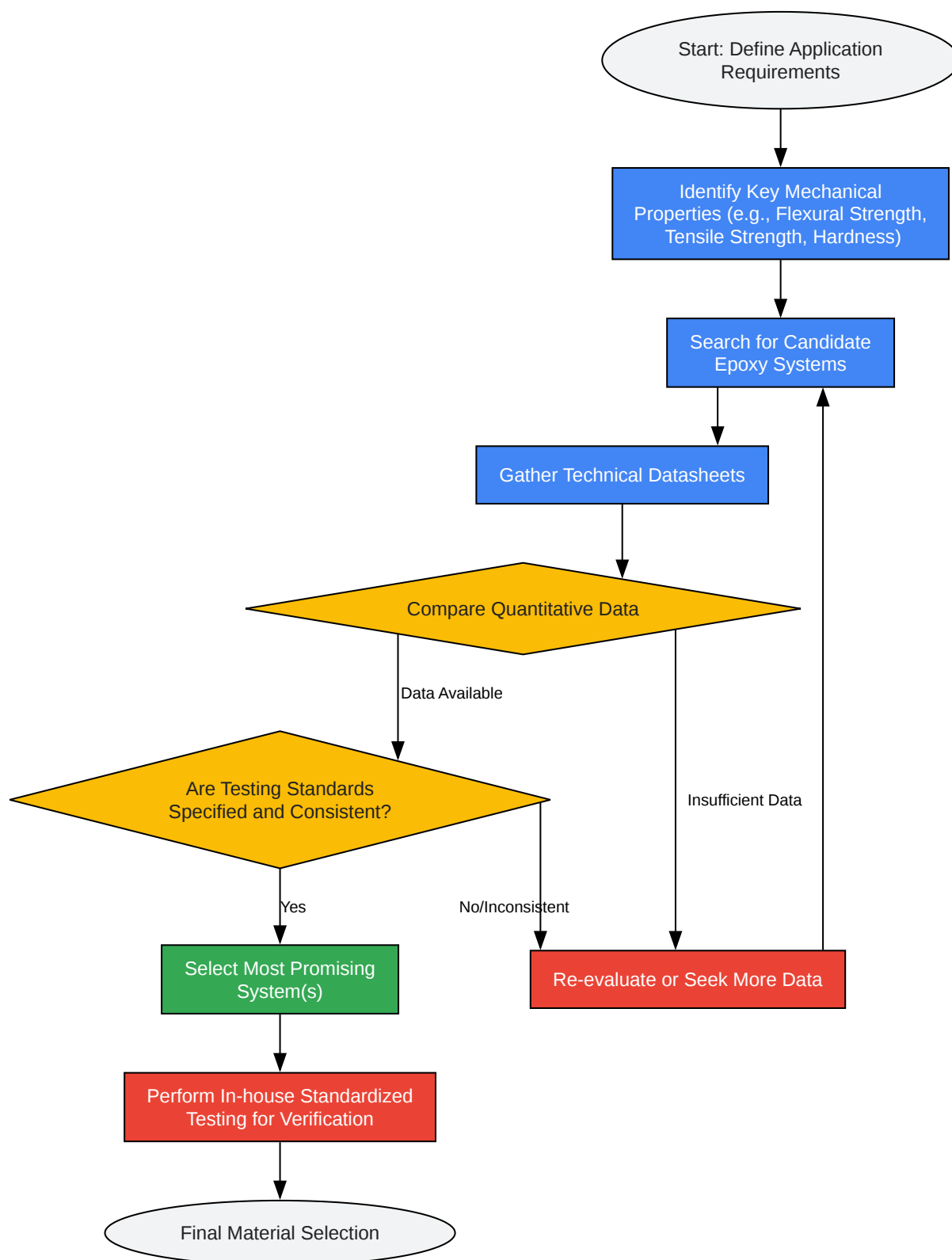
ISO 868: Determination of Indentation Hardness by means of a Durometer (Shore Hardness)

This method is used for determining the indentation hardness of plastics and ebonite.

- Specimen Preparation: The test specimen should have a flat surface and a minimum thickness as specified in the standard.
- Apparatus: A Shore D durometer is used for harder plastics like cured epoxy resins. The durometer has a specific indenter shape and a calibrated spring.
- Procedure:
 - The durometer is pressed firmly against the surface of the test specimen.
 - The reading on the durometer scale (from 0 to 100) is taken either immediately or after a specified time.
- Data Analysis: The Shore D hardness is the value read directly from the durometer. A higher number indicates a harder material.

Visualizing the Epoxy Selection Process

For researchers and scientists, a logical workflow is crucial for material selection. The following diagram illustrates a decision-making process for selecting an epoxy resin based on mechanical strength requirements.



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Epoxy Resin Selection Workflow

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